

In-Depth Technical Guide: N-Acetyl Sulfapyridine-d4

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Compound of Interest

Compound Name: N-Acetyl sulfapyridine-d4

Cat. No.: B564610

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular weight of **N-Acetyl sulfapyridine-d4** and its related compounds. It includes a detailed overview of its role in the metabolic pathway of sulfasalazine and outlines key experimental protocols for its quantification, positioning it as a critical tool in pharmacokinetic and drug metabolism studies.

Core Data: Molecular Weights

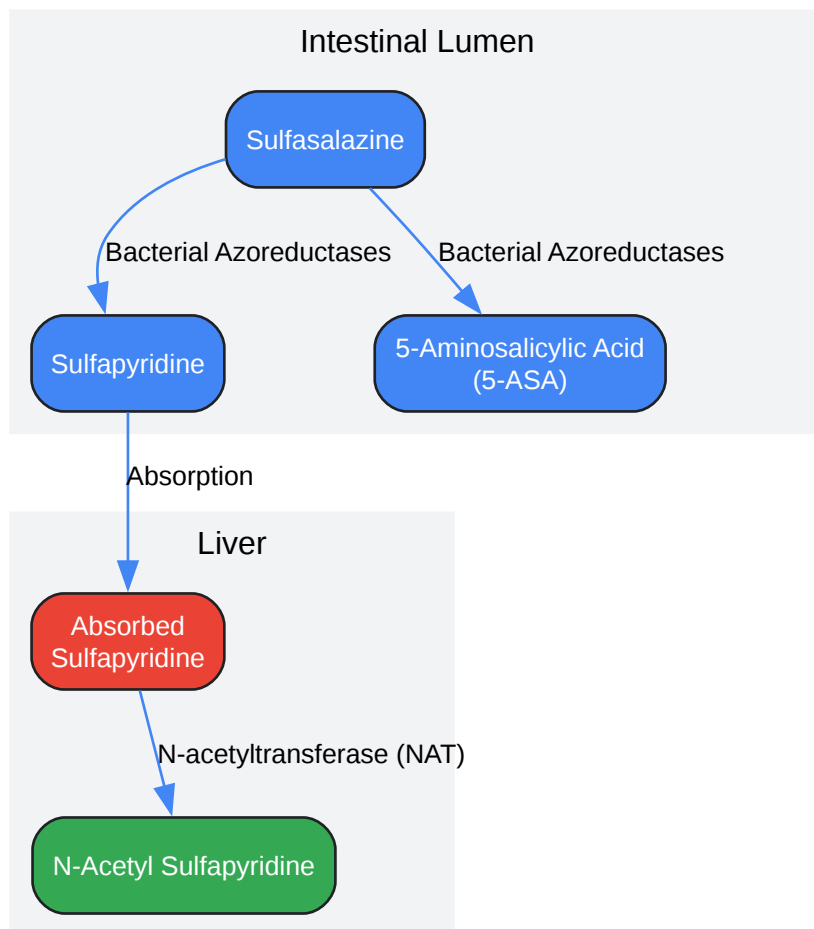
The precise molecular weight of a compound and its isotopically labeled analogues is fundamental for mass spectrometry-based quantification and metabolic studies. The following table summarizes the molecular weights of **N-Acetyl sulfapyridine-d4** and its relevant non-deuterated counterparts.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Notes
N-Acetyl sulfapyridine-d4	C ₁₃ H ₉ D ₄ N ₃ O ₃ S	295.35[1][2][3]	Deuterated internal standard
N-Acetyl sulfapyridine	C ₁₃ H ₁₃ N ₃ O ₃ S	291.33[4][5][6]	Active metabolite of Sulfapyridine
Sulfapyridine	C ₁₁ H ₁₁ N ₃ O ₂ S	249.29[7][8][9]	Primary metabolite of Sulfasalazine

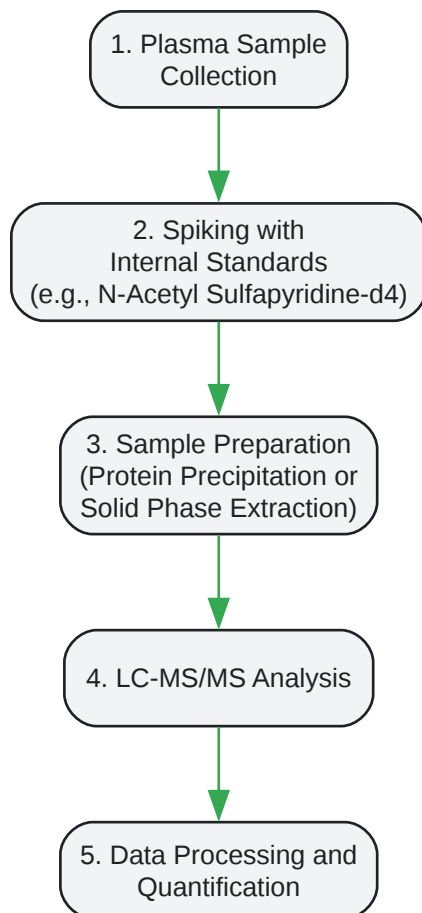
Metabolic Pathway of Sulfasalazine

N-Acetyl sulfapyridine is a key metabolite of the drug sulfasalazine. Sulfasalazine is a prodrug that undergoes metabolism by intestinal bacteria to yield sulfapyridine and 5-aminosalicylic acid (5-ASA).^{[1][10]} Sulfapyridine is then absorbed and further metabolized in the liver, primarily through acetylation, to form N-Acetyl sulfapyridine.^[10] Understanding this pathway is crucial for interpreting pharmacokinetic data and assessing drug efficacy and potential toxicity.

Metabolic Pathway of Sulfasalazine



Workflow for Quantification of Sulfapyridine and its Metabolites



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